

Technical Guide: Spectral Data & Characterization of Methyl 2-benzylacrylate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Methyl 2-benzylacrylate

CAS No.: 3070-71-1

Cat. No.: B1583974

[Get Quote](#)

Compound Profile & Significance

- IUPAC Name: Methyl 2-benzylprop-2-enoate
- CAS Number: 3070-71-1^[1]
- Molecular Formula: C₁₁H₁₂O₂
- Molecular Weight: 176.21 g/mol
- Core Application: Monomer for optical resins (high refractive index), intermediate in organic synthesis via Michael additions.

Structural Insight: The molecule features an acrylate backbone substituted at the

-position with a benzyl group.^{[2][3][4][5][6]} This structural motif prevents homopolymerization under standard storage conditions (due to steric hindrance) but allows for radical copolymerization. The conjugation between the aromatic ring and the vinyl group is interrupted by the methylene bridge, yet the phenyl ring exerts significant shielding effects on the vinyl protons in NMR spectroscopy.

Synthesis Protocol (Friedel-Crafts Route)

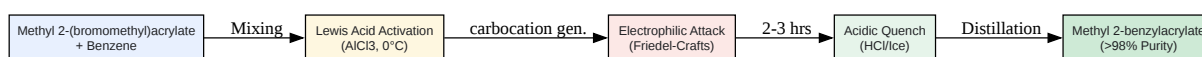
While Baylis-Hillman reactions are common for similar adducts, the high-purity synthesis of **Methyl 2-benzylacrylate** is best achieved via the Friedel-Crafts allylation of benzene using methyl 2-(bromomethyl)acrylate. This method avoids the formation of hydroxylated side-products common in aldehyde coupling.

Experimental Workflow

Reagents: Methyl 2-(bromomethyl)acrylate (1.0 eq), Benzene (Excess/Solvent), Aluminum Chloride (

, 1.1 eq).

- Activation: Suspend anhydrous in dry benzene under atmosphere.
- Addition: Dropwise add methyl 2-(bromomethyl)acrylate at 0°C. The Lewis acid complexes with the ester carbonyl and the bromide, facilitating carbocation formation.
- Alkylation: The electrophilic intermediate attacks the benzene ring.
- Workup: Quench with ice-water/HCl. Extract with ether.[4][5]
- Purification: Vacuum distillation (bp ~62°C at 0.7 Torr).



[Click to download full resolution via product page](#)

Figure 1: Synthetic pathway via Friedel-Crafts alkylation, ensuring regioselectivity at the alpha-methylene position.

Spectral Analysis

A. Nuclear Magnetic Resonance (NMR)

The NMR spectrum is distinct due to the non-equivalence of the geminal vinyl protons and the shielding influence of the benzyl moiety.

¹H NMR (500 MHz,

Assignment	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Structural Logic
Aromatic	7.15 – 7.35	Multiplet	5H	-	Phenyl ring protons; typical benzenoid region.
Vinyl (trans)	6.23	Singlet (br)	1H	-	Proton trans to the ester carbonyl; deshielded by anisotropy.
Vinyl (cis)	5.47	Singlet (br)	1H	-	Proton cis to the ester; shielded relative to trans.
Methoxy	3.72	Singlet	3H	-	Methyl ester (); characteristic singlet.
Benzyl	3.64	Singlet	2H	-	Allylic and benzylic methylene ().

Interpretation: The key diagnostic feature is the separation of the vinyl protons (

ppm). The proton at 6.23 ppm is deshielded by the magnetic anisotropy of the carbonyl group. The benzyl methylene appears as a sharp singlet at 3.64 ppm, confirming the absence of coupling to adjacent protons (unlike the starting material, methyl acrylate).

¹³C NMR (125 MHz,

Carbon Type	Shift (, ppm)	Assignment
Carbonyl	167.3	Ester
Quaternary	139.8	Vinyl (-carbon)
Aromatic (ipso)	138.5	Phenyl
Aromatic	129.1, 128.3, 126.4	Phenyl
Vinyl ()	125.8	Terminal vinyl carbon ()
Methoxy	51.9	
Benzyl	38.2	

B. Infrared Spectroscopy (FT-IR)

The IR spectrum validates the functional groups, specifically the conjugated ester and the terminal alkene.

- 1720 cm⁻¹ (Strong):

stretching vibration of the

-unsaturated ester.

- 1632 cm^{-1} (Medium):

stretching vibration. This band is often sharper than in non-conjugated alkenes.

- 3020–3080 cm^{-1} (Weak): Aromatic

stretching.

- 1150–1200 cm^{-1} (Strong):

stretching (ester linkage).

- 700 & 750 cm^{-1} (Strong): Monosubstituted benzene ring deformation (out-of-plane bending).

C. Mass Spectrometry (EI-MS)

The fragmentation pattern is dominated by the stability of the benzyl/tropylium ion and the cleavage of the ester group.

Primary Fragmentation Pathway:

- Molecular Ion (

): m/z 176 (Visible, moderate intensity).

- Loss of Methoxy (

): m/z 145. Cleavage of the ester bond.

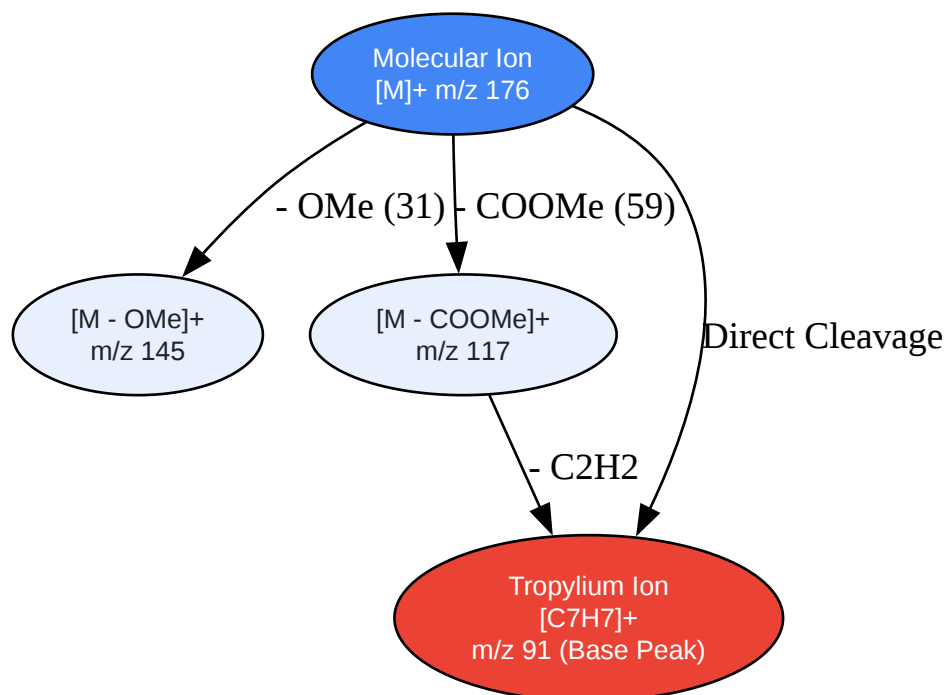
- Loss of Carbomethoxy (

): m/z 117. Breaking the

bond between the vinyl group and the carbonyl.

- Base Peak (Tropylium): m/z 91. The benzyl group rearranges to the highly stable tropylium cation (

). This is the diagnostic peak for all benzyl-containing compounds.



[Click to download full resolution via product page](#)

Figure 2: Mass Spectrometry fragmentation tree highlighting the dominant tropylium ion formation.

References

- Synthesis & Characterization: Madruga, E. L., Roman, J. S., & Benedi, P. (1985).^[3] Radical copolymerization of acrylic monomers: 9. High conversion polymerization of methyl methacrylate in the presence of low concentrations of methyl alpha-benzylacrylate. *Polymer Communications*, 26, 342-345.^[3] [Link](#)
- NMR Spectral Database: National Institute of Advanced Industrial Science and Technology (AIST). Spectral Database for Organic Compounds (SDBS). SDBS No. 24508. [Link](#)
- Friedel-Crafts Methodology: *Organic Syntheses, Coll. Vol. 9*, p. 28 (1998); *Vol. 74*, p. 28 (1997). (Adapted protocol for alpha-substituted acrylates). [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Methyl 2-benzylacrylate | 3070-71-1 \[chemicalbook.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. collectionscanada.gc.ca \[collectionscanada.gc.ca\]](#)
- [4. rushim.ru \[rushim.ru\]](#)
- [5. epdf.pub \[epdf.pub\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Technical Guide: Spectral Data & Characterization of Methyl 2-benzylacrylate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1583974/docs#technical-guide-spectral-data-characterization-of-methyl-2-benzylacrylate\]](https://www.benchchem.com/product/b1583974/docs#technical-guide-spectral-data-characterization-of-methyl-2-benzylacrylate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)